

# 1H NMR and 13C NMR spectrum of 4-Methoxypyridine N-oxide hydrate

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## Compound of Interest

**Compound Name:** 4-Methoxypyridine N-oxide  
hydrate

**Cat. No.:** B3421027

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An In-Depth Technical Guide to the  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectra of **4-Methoxypyridine N-oxide Hydrate**

## Authored by: Gemini, Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive analysis of the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectra of **4-Methoxypyridine N-oxide hydrate**. Designed for researchers, scientists, and professionals in drug development, this document delves into the structural elucidation of this compound through detailed spectral interpretation. We will explore the theoretical underpinnings of the observed chemical shifts and coupling constants, present standardized protocols for sample preparation, and offer field-proven insights into the practical aspects of NMR data acquisition and analysis for this class of compounds.

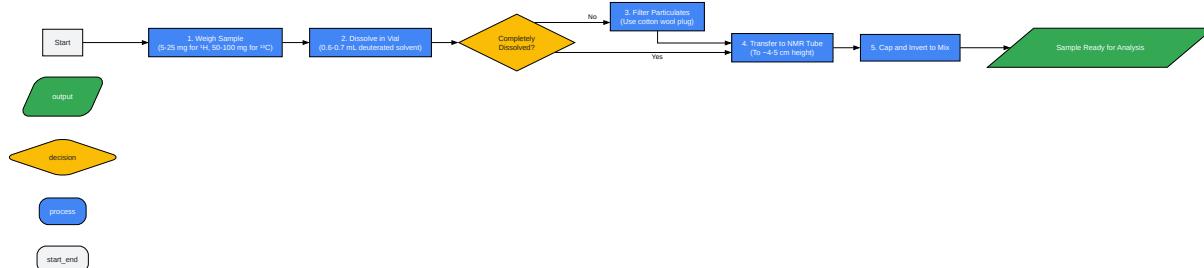
## Introduction: The Significance of 4-Methoxypyridine N-oxide and its Spectroscopic Characterization

4-Methoxypyridine N-oxide is a heterocyclic compound that serves as a valuable intermediate and nucleophilic catalyst in various chemical transformations, including oligonucleotide synthesis and free-radical polymerization.<sup>[1]</sup> Its structure, featuring a pyridine ring activated by an N-oxide and a methoxy group, imparts unique electronic properties that are crucial to its reactivity. The presence of water of hydration can further influence its physical and chemical behavior.

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structural confirmation and purity assessment of such molecules. By providing detailed information about the chemical environment of each proton and carbon atom, <sup>1</sup>H and <sup>13</sup>C NMR spectra allow for a complete mapping of the molecular framework. This guide will serve as a detailed reference for interpreting the NMR data of **4-Methoxypyridine N-oxide hydrate**.

## Molecular Structure and Electronic Influences

To accurately interpret the NMR spectra, it is essential to first understand the electronic effects of the functional groups on the pyridine ring.



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## References

- 1. 4-Methoxypyridine N-oxide CAS#: 1122-96-9 [m.chemicalbook.com]
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